

N-Benzylhydroxylamine Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-benzylhydroxylamine

CAS No.: 622-30-0

Cat. No.: B1273276

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzylhydroxylamine hydrochloride (CAS No: 29601-98-7) is a versatile organic compound that serves as a crucial intermediate in a wide array of synthetic applications, particularly in the fields of pharmaceuticals and agrochemicals.[1] Its utility stems from its unique chemical structure, which incorporates a hydroxylamine moiety attached to a benzyl group. This configuration allows it to act as a potent nucleophile and a reducing agent, facilitating the synthesis of complex nitrogen-containing molecules such as oximes and nitrones.[1][2] These, in turn, are pivotal precursors for constructing isoxazoline frameworks through 1,3-dipolar cycloaddition reactions.[3] This technical guide provides an in-depth overview of the physicochemical properties of **N-benzylhydroxylamine** hydrochloride, complete with experimental protocols and graphical representations of key workflows, to support its effective use in research and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-benzylhydroxylamine** hydrochloride is essential for its handling, storage, and application in chemical syntheses. These properties are summarized in the tables below.

General and Physical Properties

Property	Value	Source(s)
Chemical Name	N-Benzylhydroxylamine hydrochloride	[4]
CAS Number	29601-98-7	[4]
Molecular Formula	C ₇ H ₁₀ ClNO	[4]
Molecular Weight	159.61 g/mol	[4]
Appearance	White to light yellow crystalline powder	[5]
Melting Point	108-110 °C	[5]
	100-115 °C	
Boiling Point	253.9 °C at 760 mmHg (of free base)	

Solubility Profile

Solvent	Solubility	Source(s)
Water	Highly soluble	[6]
Methanol	Slightly soluble	[5]
Ethanol	Soluble	[6]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	[5]
Ethyl Acetate	Slightly soluble (heated)	[5]

Stability and Reactivity

Property	Description	Source(s)
Stability	Relatively stable under normal storage conditions. It is, however, hygroscopic and sensitive to light and heat, which can cause decomposition. Should be stored in a cool, dry, and dark place under an inert atmosphere.	[6]
Reactivity	The hydroxylamine group imparts reducing properties to the molecule, allowing it to participate in redox reactions. In aqueous solutions, the hydrochloride salt is acidic.	[6]
Hygroscopicity	Hygroscopic.	[4]

A specific pKa value for **N-benzylhydroxylamine** hydrochloride is not readily available in the cited literature. However, its hydrochloride salt form indicates that it is acidic in aqueous solution.[6]

Experimental Protocols

The following sections detail standardized experimental methodologies for determining key physicochemical properties of **N-benzylhydroxylamine** hydrochloride.

Melting Point Determination

The melting point of **N-benzylhydroxylamine** hydrochloride can be determined using the capillary method with a melting point apparatus.[1][7][8]

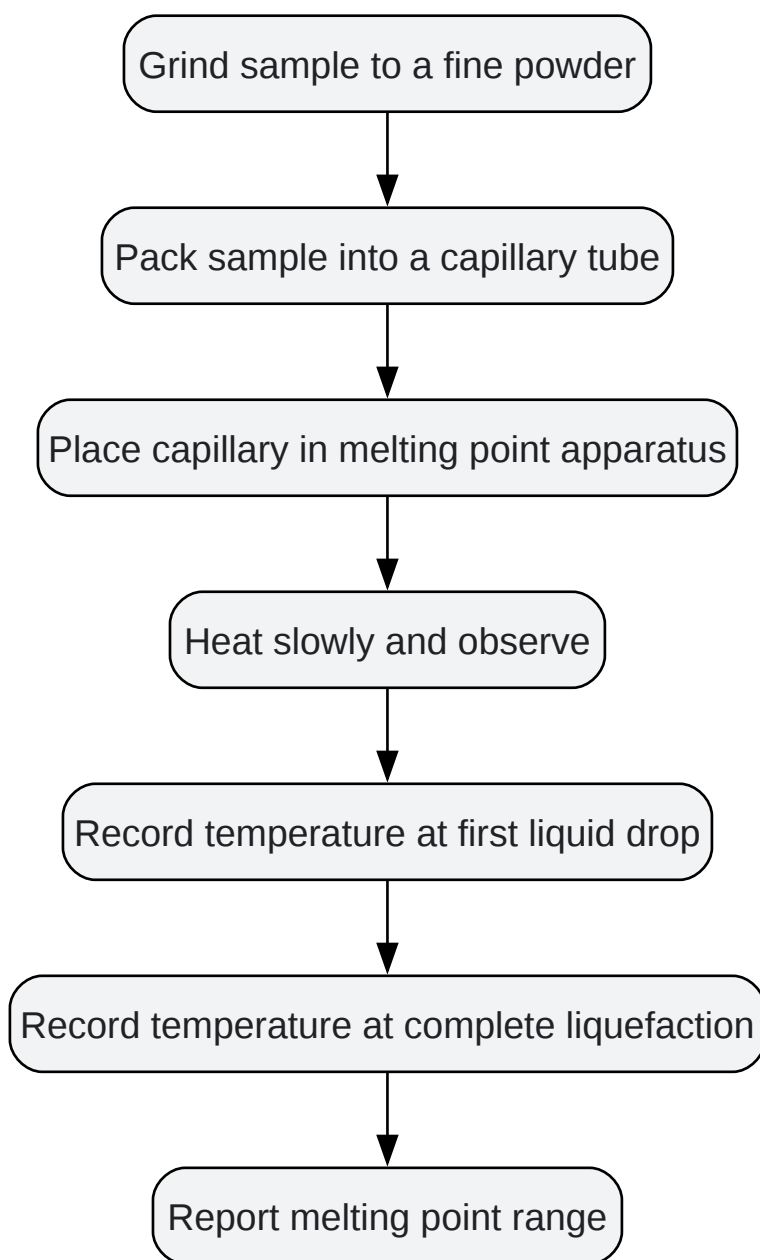
Apparatus:

- Melting point apparatus

- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- A small amount of the crystalline **N-benzylhydroxylamine** hydrochloride is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) of the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range.^{[9][10]}



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Figure 1: Workflow for Melting Point Determination.

Solubility Determination

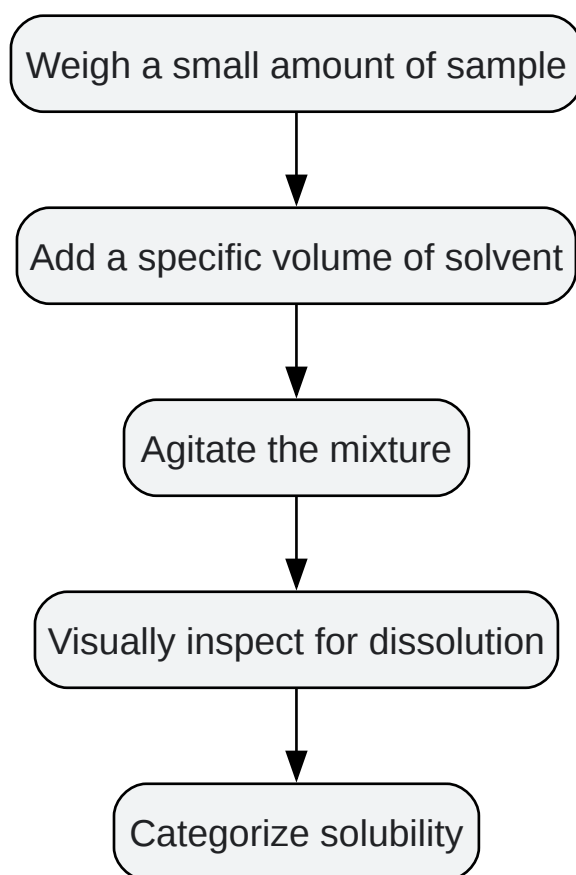
A qualitative assessment of solubility in various solvents can be performed through direct observation.^{[11][12]}

Apparatus:

- Test tubes
- Spatula or weighing balance
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes

Procedure:

- A small, pre-weighed amount of **N-benzylhydroxylamine** hydrochloride (e.g., 10 mg) is placed into a test tube.
- A specific volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by stirring for a set period (e.g., 1-2 minutes) at a controlled temperature.
- The mixture is visually inspected to determine if the solid has completely dissolved.
- Solubility is categorized based on the amount of solute that dissolves in a given volume of solvent (e.g., soluble, slightly soluble, insoluble).



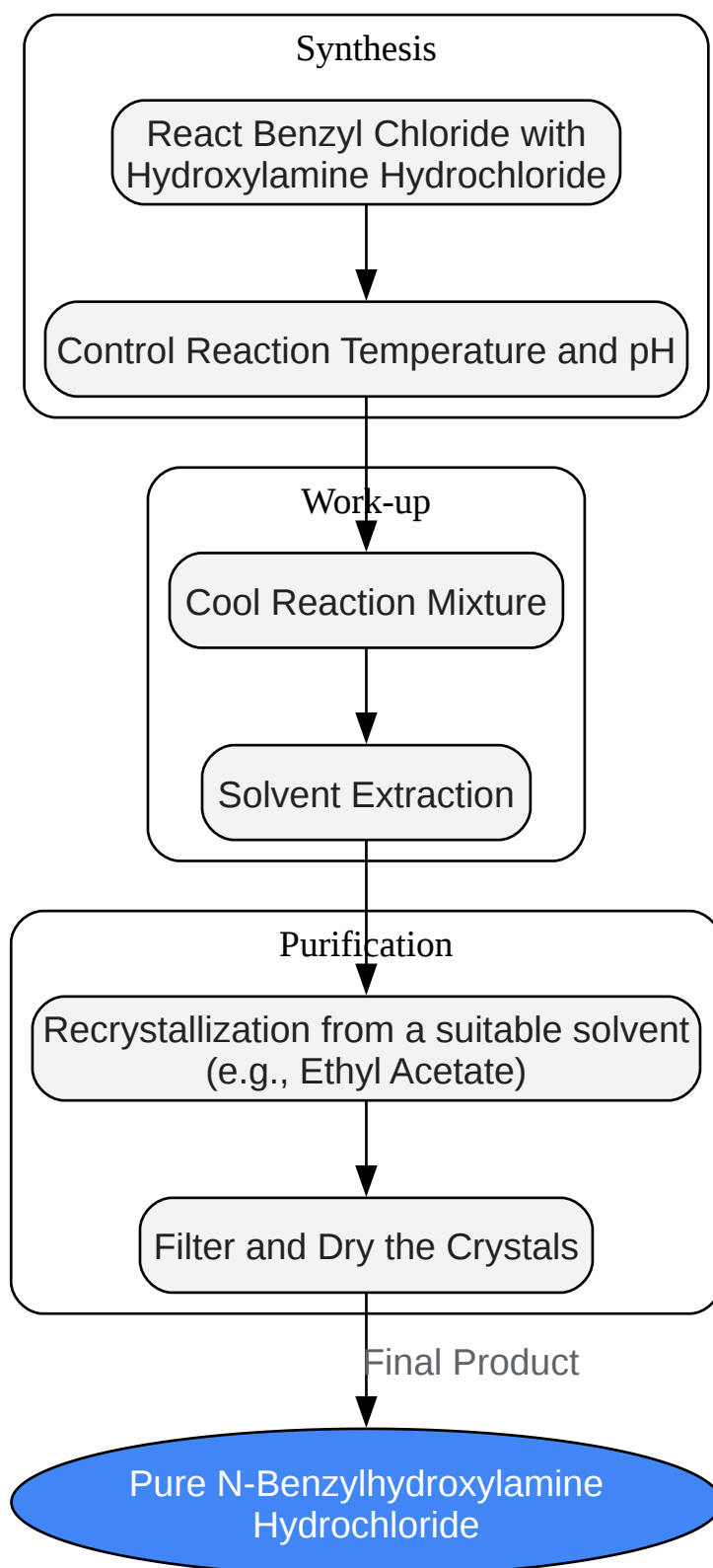
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Figure 2: Workflow for Qualitative Solubility Assessment.

Synthesis and Purification Workflow

N-benzylhydroxylamine hydrochloride is typically synthesized through a multi-step process, followed by purification to achieve the desired level of purity for its applications. A common synthetic route involves the reaction of benzyl chloride with hydroxylamine hydrochloride.[3]

The general workflow for synthesis and purification is outlined below:



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Figure 3: General Workflow for Synthesis and Purification.

Conclusion

N-benzylhydroxylamine hydrochloride is a valuable reagent with well-defined physicochemical properties that make it suitable for a range of applications in organic synthesis. Its handling and use require an understanding of its stability, particularly its hygroscopic nature and sensitivity to heat and light. The provided experimental protocols offer a foundation for the consistent and accurate determination of its key properties. This guide serves as a comprehensive resource for researchers and professionals in drug development, enabling the effective and safe utilization of **N-benzylhydroxylamine** hydrochloride in their scientific endeavors.

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- To cite this document: BenchChem. [N-Benzylhydroxylamine Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1273276/docs#n-benzylhydroxylamine-hydrochloride-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1273276/docs#n-benzylhydroxylamine-hydrochloride-a-comprehensive-technical-guide)

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